

# Essential Safety and Logistical Information for Handling NCGC00378430

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## Compound of Interest

Compound Name: NCGC00378430

Cat. No.: B2438164

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For researchers, scientists, and drug development professionals, this document provides immediate, essential guidance on the safe handling and disposal of **NCGC00378430**. This potent SIX1/EYA2 interaction inhibitor requires careful management in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and maintaining experimental integrity.

## Physicochemical Properties

Property	Value
Chemical Name	N-(4-Methoxy-3-(morpholinosulfonyl)phenyl)-3-(1H-pyrrol-1-yl)benzamide
Molecular Formula	C22H23N3O5S
Molecular Weight	441.502 g/mol
Appearance	Solid Powder
CAS Number	920650-00-6

## Hazard Identification and Safety Precautions

**NCGC00378430** is intended for research use only. While one source suggests it has "little toxicity in vivo," it is crucial to handle it with care due to its classification as harmful if swallowed and an irritant to the skin and eyes.

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.

## Recommended Personal Protective Equipment (PPE)

To mitigate risks, the following personal protective equipment is mandatory when handling NCGC00378430.<sup>[1][2][3][4]</sup>

PPE Category	Specific Requirements
Eye and Face Protection	Chemical safety goggles or a face shield are essential to prevent eye contact. <sup>[3][4]</sup>
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. <sup>[4]</sup> Inspect gloves for integrity before each use.
Body Protection	A laboratory coat or chemical-resistant apron should be worn to protect against skin contact. <sup>[3][4]</sup>
Respiratory Protection	If working in a poorly ventilated area or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended.

## Handling and Storage Protocol

Proper handling and storage are vital to maintain the chemical's integrity and prevent accidental exposure.

Aspect	Procedure
Handling	- Avoid direct contact with skin and eyes. - Do not ingest. - Use in a well-ventilated area, preferably within a chemical fume hood. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry, and well-ventilated place. - Recommended storage temperatures: - Solid Powder: -20°C for 12 months; 4°C for 6 months. - In Solvent: -80°C for 6 months; -20°C for 6 months. <a href="#">[5]</a>

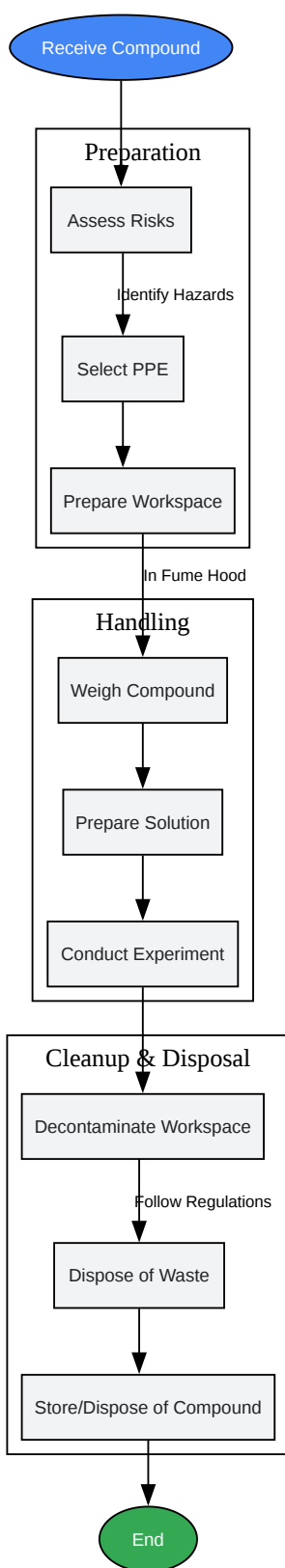
## Accidental Release and Disposal Plan

In the event of a spill or at the end of its use, proper containment and disposal are critical to prevent environmental contamination and further exposure.

Procedure	Steps
Spill Response	1. Evacuate the immediate area. 2. Wear appropriate PPE. 3. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. 4. For large spills, contain the spill and contact your institution's environmental health and safety department. 5. Ventilate the area and wash the spill site after material pickup is complete.
Disposal	- Dispose of waste in accordance with all applicable federal, state, and local regulations. - Do not allow the chemical to enter drains or waterways. - Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for the safe handling of **NCGC00378430** from receipt to disposal.



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Caption: Workflow for safe handling of **NCGC00378430**.

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## References

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